VBIT-12: A Technical Guide to its Mechanism of Action on VDAC1

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Compound of Interest

Compound Name: *VBIT-12*

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Abstract

This technical guide provides an in-depth overview of the mechanism of action of **VBIT-12**, a potent inhibitor of the Voltage-Dependent Anion Channel 1 (VDAC1). VDAC1, a key protein in the outer mitochondrial membrane, plays a critical role in regulating metabolism and apoptosis. Its overexpression and subsequent oligomerization are implicated in a variety of pathological conditions. **VBIT-12** directly interacts with VDAC1 to prevent its oligomerization, thereby inhibiting mitochondria-mediated cell death pathways. This document consolidates available quantitative data, details key experimental protocols for studying the **VBIT-12** and VDAC1 interaction, and provides visual representations of the underlying molecular pathways and experimental workflows.

Introduction

The Voltage-Dependent Anion Channel 1 (VDAC1) is a crucial gatekeeper of the mitochondria, controlling the flux of ions, metabolites, and ATP between the mitochondria and the cytosol.[1] [2] Under cellular stress, VDAC1 can undergo overexpression and oligomerization, forming a large pore that facilitates the release of pro-apoptotic factors like cytochrome c from the

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mitochondrial intermembrane space, ultimately leading to programmed cell death.[1][3] The dysregulation of VDAC1 is associated with numerous diseases, including neurodegenerative disorders, inflammatory conditions, and certain cancers.[4][5][6]

VBIT-12 is a small molecule inhibitor designed to specifically target VDAC1.[7][8] Its primary mechanism of action involves the direct binding to VDAC1, which in turn prevents the protein from forming the oligomeric complexes necessary for the induction of apoptosis.[4][8] By inhibiting VDAC1 oligomerization, **VBIT-12** effectively blocks the downstream events of the intrinsic apoptotic pathway, such as the detachment of hexokinase (HK) from the mitochondria and the release of apoptogenic factors.[8] This targeted action makes **VBIT-12** a promising therapeutic candidate for diseases characterized by excessive apoptosis and VDAC1 dysfunction.

Quantitative Data

The following tables summarize the available quantitative data for **VBIT-12** and its closely related, more potent analog, VBIT-4. This data provides insights into the efficacy and potency of this class of VDAC1 inhibitors.

Table 1: **VBIT-12** Activity and Experimental Concentrations

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Parameter	Value/Concentration	Cell/System Type	Effect	Reference
VDAC1 Conductance Inhibition	20 - 100 µM	Synthetic lipid membranes with purified rat VDAC1	Inhibition of VDAC1 channel conductance	[9]
Cell Viability Assay	15 µM	NSC-34 motor-neuron-like cells	Rescued cell death induced by mutant SOD1	[10]
VDAC1 Oligomerization Inhibition	20 µM	Primary mouse hepatocytes	Attenuated APAP-induced VDAC1 oligomerization	[11]
Ferroptosis Inhibition	15 µM or 20 µM	Primary mouse hepatocytes	Attenuated APAP-induced ferroptosis	[11]
Mitochondrial Respiration	20 µM	HAP1 parental cells	Reduction in maximal electron transport chain capacity	[12]

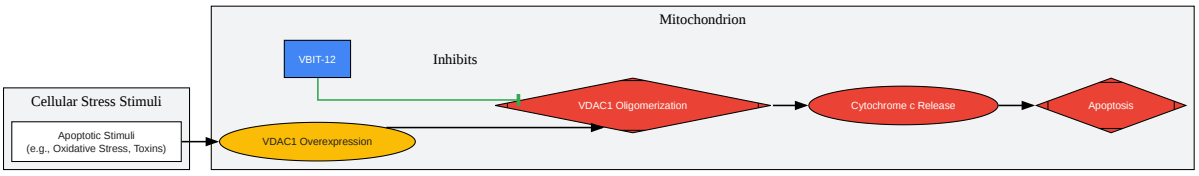
Table 2: VBIT-4 Quantitative Data (A **VBIT-12** Analog)

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Parameter	IC50 Value (μM)	Assay Conditions	Reference
Inhibition of VDAC1 Oligomerization	~2.9 μM	Selenite-induced apoptosis in HEK-293 cells	[13]
Inhibition of Cytochrome c Release	~2.5 μM	Selenite-induced apoptosis in HEK-293 cells	[13]
Inhibition of Apoptosis	~1.8 μM	Selenite-induced apoptosis in HEK-293 cells	[13]
Binding Affinity (Kd) to VDAC1	17 μM	Microscale Thermophoresis (MST)	[13]

Mechanism of Action: Signaling Pathways

VBIT-12 exerts its protective effects by intervening early in the mitochondria-mediated cell death cascade. The following diagram illustrates the signaling pathway.



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Caption: **VBIT-12** mechanism of action on VDAC1-mediated apoptosis.

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Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. The following sections outline key experimental protocols used to characterize the effects of **VBIT-12** on VDAC1.

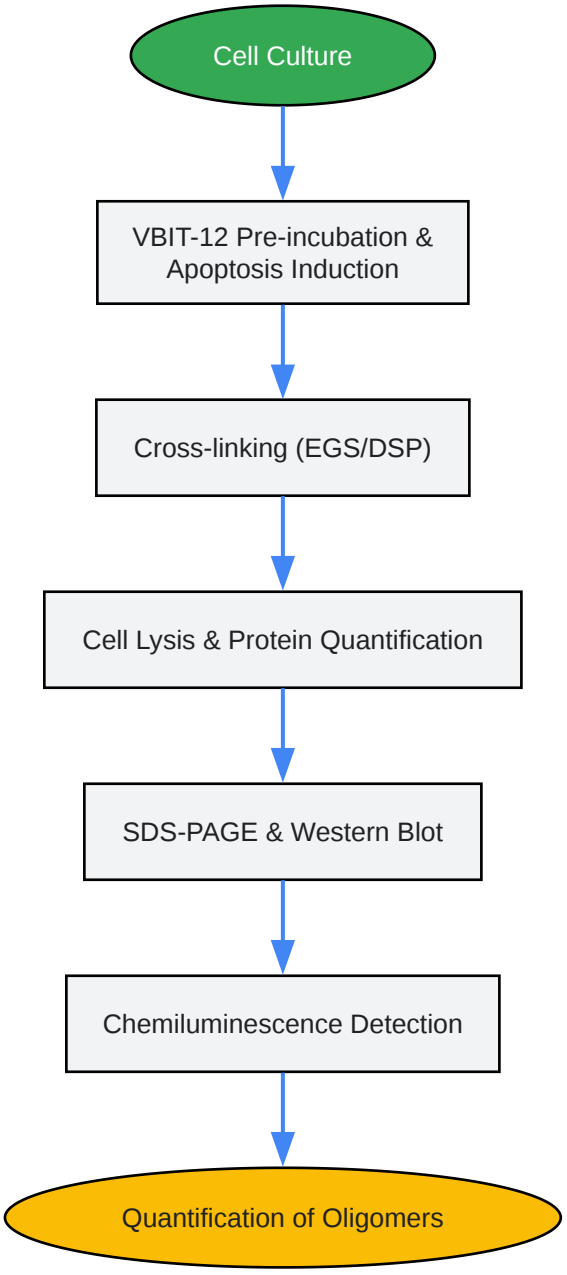
VDAC1 Oligomerization Assay

This assay is used to determine the effect of **VBIT-12** on the formation of VDAC1 oligomers in response to an apoptotic stimulus.

Protocol:

- Cell Culture and Treatment: Plate cells (e.g., HeLa, HEK-293, or primary cells) at an appropriate density and culture overnight. Pre-incubate the cells with the desired concentration of **VBIT-12** (e.g., 20 µM) for 2 hours.[11] Induce apoptosis using a suitable agent (e.g., staurosporine, cisplatin, or H_2O_2).[14]
- Cross-linking: Harvest the cells and wash with PBS. Resuspend the cell pellet in a buffer containing a membrane-permeable cross-linker such as Ethylene Glycol bis(Succinimidyl Succinate) (EGS) (e.g., 250-300 µM) or Dithiobis(succinimidyl propionate) (DSP).[11][15] Incubate for 15-30 minutes at 30°C.
- Quenching: Stop the cross-linking reaction by adding a quenching buffer (e.g., Tris-HCl).
- Lysis and Protein Quantification: Lyse the cells and determine the protein concentration of the lysate.
- Western Blotting: Separate the protein lysates by SDS-PAGE and transfer to a nitrocellulose or PVDF membrane. Probe the membrane with a primary antibody specific for VDAC1, followed by an appropriate HRP-conjugated secondary antibody.
- Detection and Analysis: Visualize the protein bands using a chemiluminescence detection system. VDAC1 monomers, dimers, and higher-order oligomers will appear at their respective molecular weights. Quantify the band intensities to determine the relative amount of VDAC1 oligomers in treated versus untreated samples.

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Caption: Experimental workflow for VDAC1 oligomerization assay.

Cell Viability Assays

These assays are employed to assess the protective effect of **VBIT-12** against cell death induced by various stimuli.

Protocols:

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- MTT Assay:
  - Seed cells in a 96-well plate and treat with the test compound (e.g., **VBIT-12**) and/or an apoptosis-inducing agent.
  - After the incubation period, add MTT solution (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to each well and incubate for 3-4 hours at 37°C.
  - Add a solubilization solution (e.g., DMSO or a specialized buffer) to dissolve the formazan crystals.
  - Measure the absorbance at a wavelength of 570-590 nm using a microplate reader. The absorbance is proportional to the number of viable cells.[16][17]
- CellTiter-Glo® Luminescent Cell Viability Assay:
  - Plate cells in an opaque-walled 96-well plate and treat as required.
  - Equilibrate the plate to room temperature.
  - Add an equal volume of CellTiter-Glo® reagent to each well.
  - Mix the contents on an orbital shaker for 2 minutes to induce cell lysis.
  - Incubate at room temperature for 10 minutes to stabilize the luminescent signal.
  - Measure the luminescence using a luminometer. The signal is proportional to the amount of ATP, which is indicative of metabolically active cells.[11]

Cytochrome c Release Assay

This assay determines whether **VBIT-12** can prevent the release of cytochrome c from the mitochondria into the cytosol, a key step in apoptosis.

Protocol:

- Cell Treatment and Fractionation: Treat cells with **VBIT-12** and an apoptosis inducer as described previously. Harvest the cells and permeabilize the plasma membrane using a

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gentle detergent like digitonin, which leaves the mitochondrial outer membrane intact.

- Separation of Cytosolic and Mitochondrial Fractions: Centrifuge the cell suspension to pellet the mitochondria. The supernatant represents the cytosolic fraction.
- Western Blotting: Analyze both the cytosolic and mitochondrial fractions by SDS-PAGE and western blotting using an antibody specific for cytochrome c.
- Analysis: A decrease in cytochrome c in the mitochondrial fraction and a corresponding increase in the cytosolic fraction in apoptotic cells indicate its release. The ability of **VBIT-12** to prevent this shift demonstrates its inhibitory effect.[18][19]

Conclusion

VBIT-12 is a promising VDAC1 inhibitor with a clear mechanism of action centered on the prevention of VDAC1 oligomerization. By directly targeting this critical step in the intrinsic apoptotic pathway, **VBIT-12** offers a therapeutic strategy for a range of diseases characterized by excessive cell death. The experimental protocols and data presented in this guide provide a solid foundation for researchers and drug development professionals to further investigate the potential of **VBIT-12** and related compounds. Further studies to determine the precise binding affinity and IC50 values of **VBIT-12** will be valuable in its continued development as a therapeutic agent.

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References

- 1. Protocol for the production and reconstitution of VDAC1 for functional assays - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. selleckchem.com [selleckchem.com]

- 5. Targeting the overexpressed mitochondrial protein VDAC1 in a mouse model of Alzheimer's disease protects against mitochondrial dysfunction and mitigates brain pathology - PMC [pmc.ncbi.nlm.nih.gov]
- 6. VBIT-12 | VDAC | TargetMol [targetmol.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. VBIT-12 | CAS 2089227-65-4 | Cayman Chemical | Biomol.com [biomol.com]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. mdpi.com [mdpi.com]
- 13. Novel Compounds Targeting the Mitochondrial Protein VDAC1 Inhibit Apoptosis and Protect against Mitochondrial Dysfunction - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Oligomerization of the Mitochondrial Protein Voltage-Dependent Anion Channel Is Coupled to the Induction of Apoptosis - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Targeting the Mitochondrial Protein VDAC1 as a Potential Therapeutic Strategy in ALS - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Cell Viability Assay Protocols - Creative Bioarray | Creative Bioarray [creative-bioarray.com]
- 17. Cell Viability Assays - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 18. scienceopen.com [scienceopen.com]
- 19. Apoptosis is regulated by the VDAC1 N-terminal region and by VDAC oligomerization: release of cytochrome c, AIF and Smac/Diablo - PubMed [pubmed.ncbi.nlm.nih.gov]

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